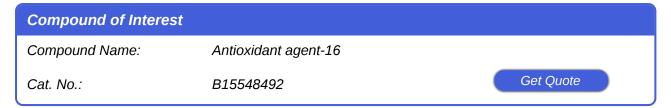


Preliminary Toxicity Assessment of Antioxidant Agent-16 (TC-16)

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Introduction

Antioxidant agent-16 (TC-16) is a novel polyherbal formulation (PHF) designed to leverage the synergistic antioxidant potential of its constituent herbs. The combination of multiple bioactive compounds is intended to offer enhanced therapeutic efficacy in combating oxidative stress, which is implicated in the pathophysiology of numerous chronic diseases.[1] While initial studies have focused on its phytochemical profile and antioxidant capacity, a thorough evaluation of its safety and toxicity is paramount before it can be considered for further development.

This technical guide summarizes the currently available data on TC-16 and provides a detailed framework for its preliminary toxicity assessment based on internationally recognized guidelines. The protocols and methodologies outlined herein are intended to guide researchers in establishing a comprehensive safety profile for this and other novel polyherbal formulations.

Composition and Phytochemical Profile of TC-16

TC-16 is a formulation composed of aqueous extracts of Curcuma longa L., Zingiber officinale var. Bentong, Piper nigrum L., Citrofortunella microcarpa (Bunge) Wijnands, and Apis dorsata honey.[1] Qualitative phytochemical screening has confirmed the presence of several classes of bioactive compounds.



Table 1: Phytochemical Composition of TC-16

Phytochemical Class	Presence
Alkaloids	+
Flavonoids	+
Terpenoids	+
Saponins	+
Glycosides	+

Data sourced from qualitative screening assays.[1][2]

The quantitative analysis of total phenolic and flavonoid content, which are major contributors to antioxidant activity, is presented below.

Table 2: Phenolic and Flavonoid Content of TC-16

Parameter	Value (mean ± SD)
Total Phenolic Content (TPC)	46.14 ± 1.40 mg GAE/g*
Total Flavonoid Content (TFC)	132.69 ± 1.43 mg CE/g**

^{*}mg Gallic Acid Equivalent per gram of extract.[1] **mg Catechin Equivalent per gram of extract.

In Vitro Antioxidant Activity

The antioxidant potential of TC-16 has been evaluated using several standard in vitro assays. These tests measure the formulation's ability to scavenge free radicals and reduce oxidants through various mechanisms.

Table 3: Summary of In Vitro Antioxidant Activity of TC-16



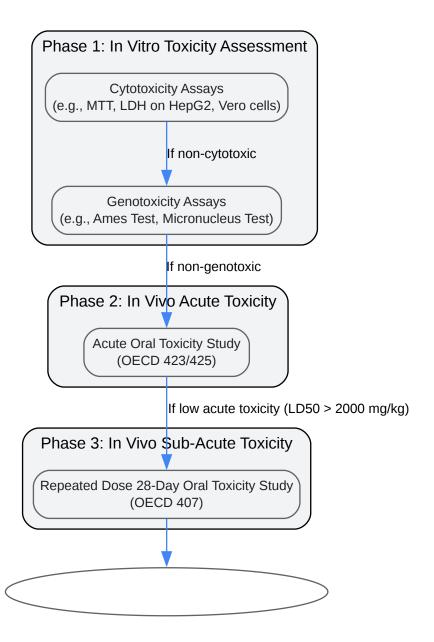
Assay	Result (IC50 or equivalent, mean ± SD)
ABTS Radical Scavenging Assay	IC50: 151.10 ± 0.95 μg/mL
DPPH Radical Scavenging Assay	IC50: 170.83 ± 8.64 μg/mL
Ferric Reducing Antioxidant Power (FRAP)	12.92 ± 1.03 μM FeSO4/μg
Oxygen Radical Absorbance Capacity (ORAC)	Synergistic antioxidant activity observed
β-Carotene Bleaching (BCB) Assay	IC50: 109.07 ± 4.43 μg/mL

IC50: The concentration of the extract required to cause 50% inhibition. Data sourced from in vitro antioxidant assays.

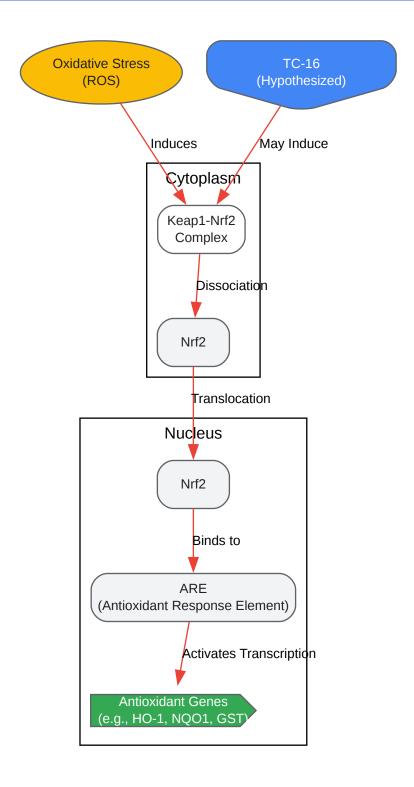
Recommended Framework for Preliminary Toxicity Assessment

As no specific toxicity data for TC-16 is publicly available, this section outlines a standard, comprehensive approach for the preliminary toxicity assessment of a novel polyherbal formulation, based on OECD (Organisation for Economic Co-operation and Development) guidelines.

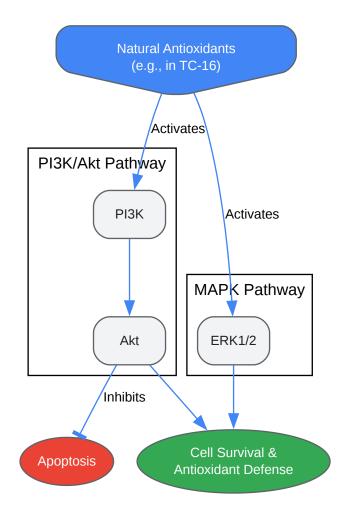












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